

Application Notes and Protocols for Trisulfo-Cy3-Alkyne in Fluorescence Microscopy

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Compound of Interest

Compound Name: *Trisulfo-Cy3-Alkyne*

Cat. No.: *B15553830*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trisulfo-Cy3-Alkyne is a highly water-soluble and bright fluorescent dye belonging to the cyanine family.^{[1][2]} Its terminal alkyne group allows for covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry.^{[1][3][4][5][6]} This bioorthogonal reaction is highly specific and efficient, enabling the precise labeling of target molecules in complex biological systems, including living cells.^[7] The trisulfonate moiety enhances its hydrophilicity, making it particularly suitable for aqueous biological environments and minimizing non-specific binding.^{[1][2]} Trisulfo-Cy3 exhibits strong orange-red fluorescence, excellent photostability, and a high extinction coefficient, making it an ideal probe for various fluorescence microscopy applications.^{[1][8]}

Physicochemical and Spectroscopic Properties

The performance of a fluorophore is dictated by its intrinsic properties. **Trisulfo-Cy3-Alkyne** offers a robust profile for fluorescence imaging applications.

Property	Value	Reference
Excitation Maximum (λ_{max} , $\text{abs}_\text{}$)	~550 nm	[9]
Emission Maximum (λ_{max} , $\text{em}_\text{}$)	~570 nm	[9]
Molar Extinction Coefficient (ϵ)	~150,000 $\text{cm}^{-1}\text{M}^{-1}$	[10]
Quantum Yield (Φ)	~0.1*	[11]
Molecular Weight	~761.92 g/mol	[3]
Solubility	High in water and polar organic solvents (DMSO, DMF)	[1][2]

*Note: Quantum yield is for the closely related sulfo-Cyanine3 alkyne and serves as a good estimate.

Applications in Fluorescence Microscopy

The primary application of **Trisulfo-Cy3-Alkyne** is the fluorescent labeling of azide-containing biomolecules for visualization by microscopy. This is typically achieved through metabolic labeling, where cells are supplied with an azide-modified precursor that is incorporated into nascent biomolecules.

Visualization of Nascent Proteins

Bioorthogonal non-canonical amino acid tagging (BONCAT) allows for the visualization of newly synthesized proteins.[12][13][14][15] Cells are cultured with an azide-bearing analog of methionine, L-azidohomoalanine (AHA), which is incorporated into proteins during translation. [12][14] Subsequent reaction with **Trisulfo-Cy3-Alkyne** fluorescently labels these nascent proteins, enabling the study of protein synthesis dynamics in different cellular compartments or in response to stimuli.[16][17]

Imaging of Glycans and Glycoproteins

Metabolic glycoengineering involves introducing azide-modified sugars (e.g., N-azidoacetylmannosamine, ManNAz; N-azidoacetylgalactosamine, GalNAz) into cellular glycan pathways.^{[18][19][20]} These azido-sugars are incorporated into glycoproteins and other glycoconjugates.^{[18][19]} **Trisulfo-Cy3-Alkyne** can then be used to fluorescently label these modified glycans, allowing for the imaging of glycosylation patterns on the cell surface and within organelles.^{[21][22][23]} This is a powerful tool for studying the role of glycans in cell signaling, adhesion, and disease.

Labeling of Nucleic Acids

Azide-modified nucleosides can be incorporated into DNA or RNA through cellular processes or enzymatic reactions. Subsequent click reaction with **Trisulfo-Cy3-Alkyne** enables the fluorescent labeling of nucleic acids for applications such as fluorescence in situ hybridization (FISH).^{[7][24]}

Experimental Protocols

Here we provide detailed protocols for the metabolic labeling and subsequent fluorescence imaging of proteins and glycans using **Trisulfo-Cy3-Alkyne**.

Protocol 1: Labeling and Visualization of Newly Synthesized Proteins (BONCAT)

This protocol describes the labeling of nascent proteins in cultured mammalian cells.

Materials:

- Mammalian cells of interest
- Complete cell culture medium
- Methionine-free medium
- L-azidohomoalanine (AHA)
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS

- 0.5% Triton X-100 in PBS
- Click reaction buffer: 100 mM Tris-HCl (pH 8.5), 1 mM CuSO₄, 100 μM TBTA (or other copper(I) ligand), and 5 mM sodium ascorbate
- **Trisulfo-Cy3-Alkyne**
- DAPI (or other nuclear stain)
- Antifade mounting medium

Procedure:

- Metabolic Labeling:
 - Plate cells on coverslips and allow them to adhere.
 - Wash the cells once with warm PBS.
 - Replace the complete medium with pre-warmed methionine-free medium and incubate for 1 hour to deplete intracellular methionine pools.
 - Replace the medium with methionine-free medium supplemented with AHA (typically 25-50 μM) and incubate for 1-4 hours. The optimal concentration and incubation time should be determined empirically for each cell type.
- Cell Fixation and Permeabilization:
 - Wash the cells three times with PBS.
 - Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.
 - Wash the cells three times with PBS.
 - Permeabilize the cells with 0.5% Triton X-100 in PBS for 10 minutes at room temperature.
 - Wash the cells three times with PBS.
- Click Chemistry Reaction:

- Prepare the click reaction buffer immediately before use. Add the components in the order listed, with sodium ascorbate added last to initiate the reaction.
- Add **Trisulfo-Cy3-Alkyne** to the click reaction buffer to a final concentration of 1-10 μM .
- Incubate the coverslips with the click reaction mix for 30-60 minutes at room temperature, protected from light.
- Wash the cells three times with PBS.
- Staining and Mounting:
 - Stain the nuclei with DAPI for 5 minutes.
 - Wash the cells three times with PBS.
 - Mount the coverslips onto microscope slides using an antifade mounting medium.
- Imaging:
 - Visualize the cells using a fluorescence microscope with appropriate filter sets for Cy3 (Excitation: $\sim 550\text{ nm}$, Emission: $\sim 570\text{ nm}$) and DAPI.

Protocol 2: Labeling and Visualization of Cell Surface Glycans

This protocol describes the labeling of sialoglycans on the surface of cultured mammalian cells.

Materials:

- Mammalian cells of interest
- Complete cell culture medium
- Peracetylated N-azidoacetyl-D-mannosamine (Ac4ManNAz)
- Phosphate-buffered saline (PBS) containing 1% BSA
- Click reaction buffer (as in Protocol 1)

- **Trisulfo-Cy3-Alkyne**
- DAPI (optional)
- Antifade mounting medium

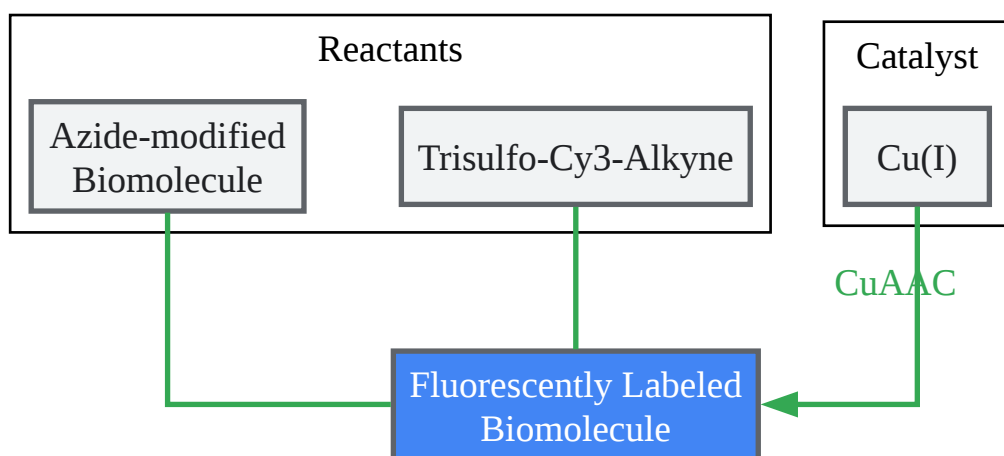
Procedure:

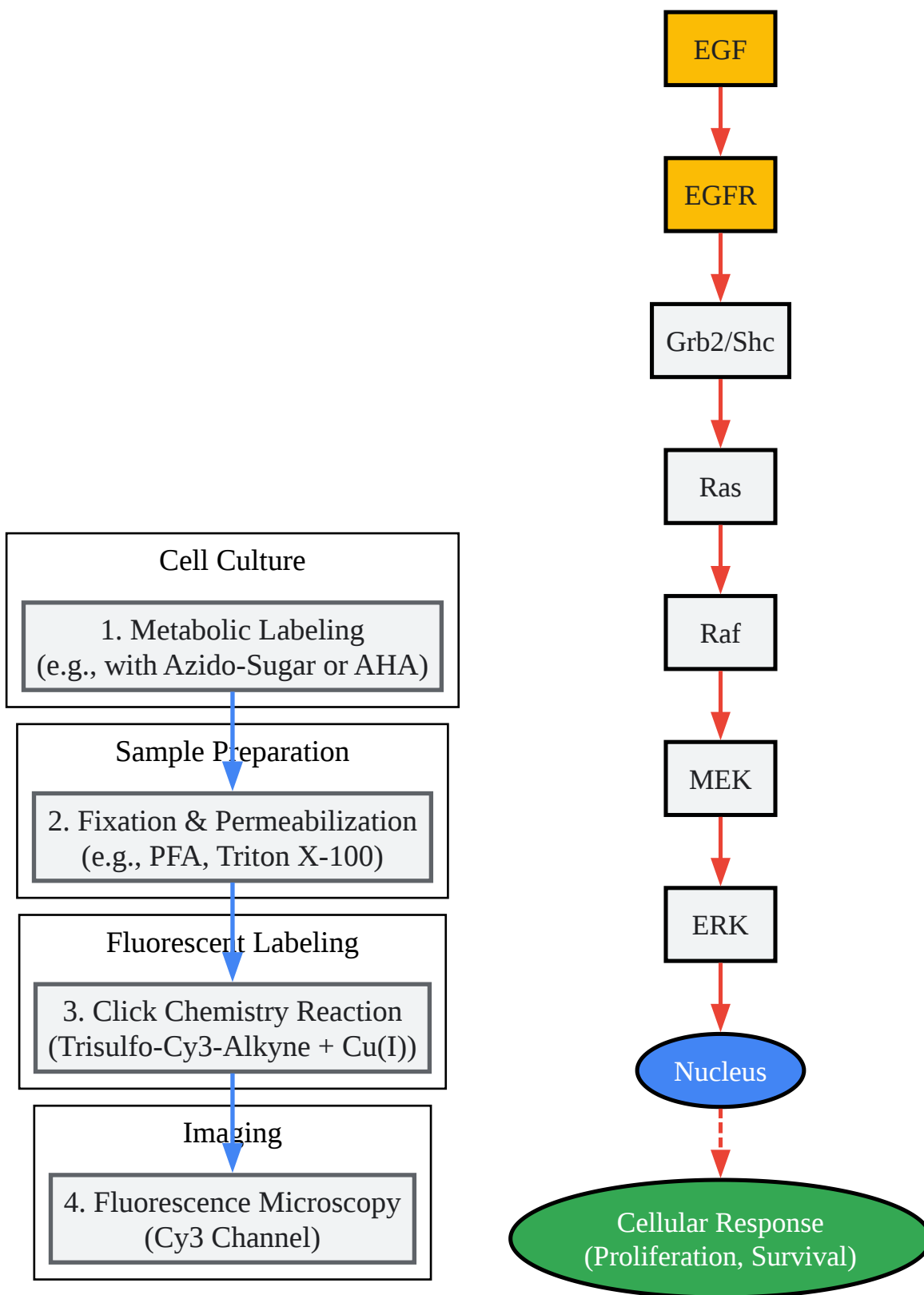
- Metabolic Labeling:
 - Culture cells in the presence of Ac4ManNAz (typically 25-50 μ M) for 2-3 days. The Ac4ManNAz will be metabolized and incorporated as N-azidoacetylneuraminic acid (a sialic acid analog) into cell surface glycans.
- Cell Preparation:
 - Gently wash the cells three times with cold PBS containing 1% BSA.
- Click Chemistry Reaction (for live cells):
 - Prepare the click reaction buffer.
 - Add **Trisulfo-Cy3-Alkyne** to the click reaction buffer to a final concentration of 5-25 μ M.
 - Incubate the cells with the click reaction mix for 15-30 minutes at room temperature, protected from light.
 - Gently wash the cells three times with PBS containing 1% BSA.
- Fixation and Mounting (optional, for fixed-cell imaging):
 - Fix the cells with 4% PFA in PBS for 15 minutes.
 - Wash three times with PBS.
 - If desired, counterstain nuclei with DAPI.
 - Mount the coverslips onto microscope slides.

- Imaging:
 - Image the cells using a fluorescence microscope with the appropriate filter sets for Cy3.

Visualizations

Click Chemistry Reaction





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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Trisulfo-Cy3-Alkyne | BroadPharm](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
- [3. tenovapharma.com](https://www.tenovapharma.com) [[tenovapharma.com](https://www.tenovapharma.com)]
- [4. Click chemistry - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [5. Click Chemistry](https://www.organic-chemistry.org) [[organic-chemistry.org](https://www.organic-chemistry.org)]
- [6. labinsights.nl](https://www.labinsights.nl) [[labinsights.nl](https://www.labinsights.nl)]
- [7. interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- [8. alfa-chemistry.com](https://www.alfa-chemistry.com) [[alfa-chemistry.com](https://www.alfa-chemistry.com)]
- [9. interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- [10. cenmed.com](https://www.cenmed.com) [[cenmed.com](https://www.cenmed.com)]
- [11. lumiprobe.com](https://www.lumiprobe.com) [[lumiprobe.com](https://www.lumiprobe.com)]
- [12. In situ visualization of newly synthesized proteins in environmental microbes using amino acid tagging and click chemistry - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [13. Using Click-Chemistry for Visualizing in Situ Changes of Translational Activity in Planktonic Marine Bacteria - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [14. In situ visualization of newly synthesized proteins in environmental microbes using amino acid tagging and click chemistry - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [15. research.aalto.fi](https://www.research.aalto.fi) [[research.aalto.fi](https://www.research.aalto.fi)]
- [16. UQ eSpace](https://espace.library.uq.edu.au) [espace.library.uq.edu.au]
- [17. Metabolic Labeling with Noncanonical Amino Acids and Visualization by Chemoselective Fluorescent Tagging - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [18. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [19. Metabolic labeling and click chemistry detection of glycoprotein markers of mesenchymal stem cell differentiation - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- [20. A metabolically engineered spin-labeling approach for studying glycans on cells - Chemical Science \(RSC Publishing\) DOI:10.1039/D0SC03874A \[pubs.rsc.org\]](#)
- [21. Applications of Azide-Based Bioorthogonal Click Chemistry in Glycobiology \[mdpi.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. Fluorescent Glycan Labeling and Detection: R&D Systems \[rndsystems.com\]](#)
- [24. OliGlo[®]; Cy3 Universal Nucleic Acid Labeling Kit \(ab253400\) is not available | Abcam \[abcam.co.jp\]](#)
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